

# A Comparative Guide to the Structural Differences Between Forosamine and Mycaminose

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## Compound of Interest

Compound Name: Forosamine

Cat. No.: B098537

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## Introduction

**Forosamine** and mycaminose are two naturally occurring amino sugars that are integral components of various clinically significant macrolide antibiotics. Their distinct structural features play a crucial role in the biological activity and pharmacokinetic properties of the parent compounds. This guide provides a detailed comparison of the structural and physicochemical properties of **forosamine** and mycaminose, supported by general experimental protocols for their characterization.

## Structural and Physicochemical Comparison

**Forosamine** and mycaminose, while both classified as amino sugars, exhibit fundamental differences in their chemical structures. These differences, summarized in the table below, influence their chemical reactivity and biological function.

Feature	Forosamine	Mycaminose
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO <sub>2</sub> [1][2]	C <sub>8</sub> H <sub>17</sub> NO <sub>4</sub> [3][4]
Molecular Weight	159.23 g/mol [1][2]	191.22 g/mol [3]
Systematic Name	(4S,5R)-4-(dimethylamino)-5-hydroxyhexanal[1]	(2R,3S,4S,5R)-3-(dimethylamino)-2,4,5-trihydroxyhexanal[3]
Sugar Classification	2,3,4,6-Tetradeoxy-D-erythro-hexose[1]	3,6-Dideoxy-D-glucose[3]
Functional Groups	1 Aldehyde, 1 Hydroxyl, 1 Dimethylamino	1 Aldehyde, 3 Hydroxyls, 1 Dimethylamino
Position of Dimethylamino Group	C-4[1]	C-3[3]
Number of Hydroxyl Groups	One (at C-5)[1]	Three (at C-2, C-4, C-5)[3]
Natural Occurrence	Component of spiramycin and spinosyn antibiotics[1][5]	Component of tylosin and other macrolide antibiotics[6]

## Structural Diagrams

The structural disparities between **forosamine** and mycaminose are visually represented in the following diagrams.

Mycaminose

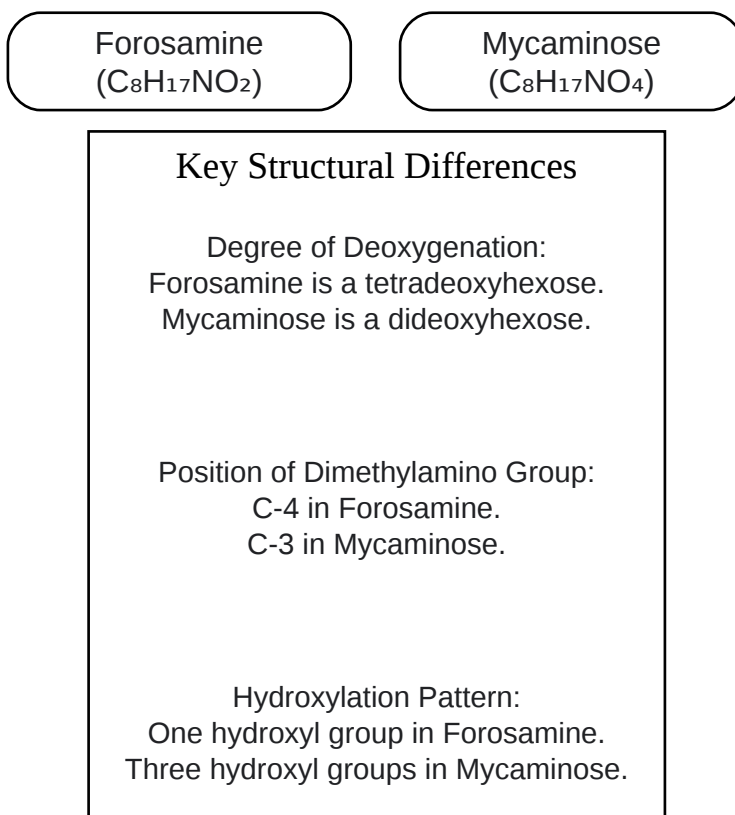
mycaminose

Forosamine

forosamine

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Caption: Chemical structures of **Forosamine** and Mycaminose.



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- To cite this document: BenchChem. [A Comparative Guide to the Structural Differences Between Forosamine and Mycaminose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098537#structural-differences-between-forosamine-and-mycaminose>]

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